

An In-depth Technical Guide on the Solubility of Triphenylmethane in Organic Solvents

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Compound of Interest

Compound Name: Triphenylmethane

Cat. No.: B15549291

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This technical guide provides a comprehensive overview of the solubility of **triphenylmethane** in a variety of common organic solvents. **Triphenylmethane**, a nonpolar aromatic hydrocarbon, demonstrates solubility characteristics that are crucial for its application in organic synthesis, dye manufacturing, and various research and development settings. Its solubility is primarily dictated by the principle of "like dissolves like," exhibiting higher solubility in nonpolar and some polar aprotic solvents, while being virtually insoluble in highly polar protic solvents like water. The dissolution behavior is also influenced by temperature, generally increasing with a rise in temperature.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **triphenylmethane** in several organic solvents at various temperatures. This data is essential for designing experiments, selecting appropriate solvents for reactions and purifications, and for crystallization processes.

Solvent	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/100 g of Solvent)
Aniline	C ₆ H ₅ NH ₂	93.13	23	5.7
Benzene	C ₆ H ₆	78.11	4	4.06
19.4	7.24			
23.1	8.95			
Carbon Disulfide	CS ₂	76.13	-113.5	0.99
-60	3.52			
0	34.77			
20	76			
Chloroform	CHCl ₃	119.38	0	40.65

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